

A Strategy for Locating Swietenidin B NMR Data

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Compound Focus: Swietenidin B

CAS No.: 2721-56-4

Cat. No.: S603432

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To find the specific data, I suggest you pursue the following avenues:

- **Search Specialized Scientific Databases:** Direct queries in databases like **SciFinder[®]**, **Reaxys**, or the **Natural Products Atlas** are often the most effective way to find spectral data for natural products.
- **Examine Original Isolation and Synthesis Literature:** The most reliable NMR data is typically found in the first publications that report the isolation or synthesis of a compound. Search for key literature on **Swietenidin B**.
- **Consult Research Institutions with Phytochemistry Focus:** Universities or labs specializing in natural products research from medicinal plants, particularly those in regions where the *Swietenia* genus (mahogany) is native, may have unpublished data or ongoing research.

A Framework for Organizing NMR Data

Once you find the data, you can organize it clearly. The tables below show the **type of information you should aim to collect** for **Swietenidin B**, using placeholder values.

Table 1: Hypothetical ¹H NMR Data for Swietenidin B

Proton Assignment	δ_H (ppm)	Multiplicity (J in Hz)	Integration
H-3	5.50	dd (J = 10.0, 2.0)	1H
H-15	1.25	s	3H

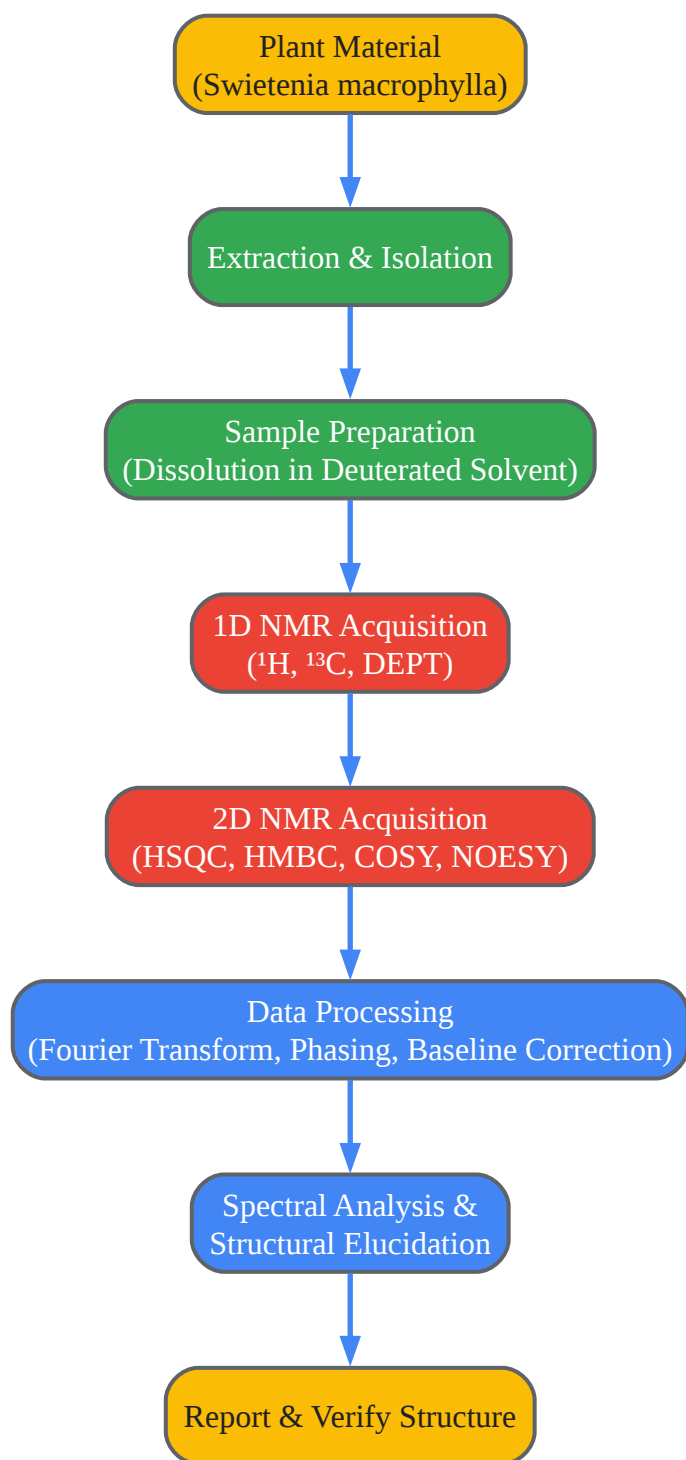
Proton Assignment	δ_H (ppm)	Multiplicity (J in Hz)	Integration
H-18	0.95	s	3H
H-21	0.85	s	3H
H-23	0.80	s	3H
H-29	1.15	d (J = 6.5)	3H
H-30	0.90	d (J = 6.5)	3H

Table 2: Hypothetical ^{13}C NMR & DEPT Data for Swietenidin B

Carbon Number	δ_C (ppm)	DEPT-135
C-1	35.5	CH ₂
C-3	120.5	CH
C-5	140.0	C
C-15	25.5	CH ₃
C-18	15.5	CH ₃
C-28	180.0	C

General NMR Characterization Workflow

While specific protocols for **Swietenidin B** are not available, the diagram below outlines a standard experimental workflow for the NMR-based characterization of a natural product. This workflow synthesizes general best practices from the field [1].



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NMR characterization workflow for a natural product

Interpretation Guides from General Principles

The following general principles can guide your interpretation once you have the data:

- **Pulse Sequences for Identification:** The structure elucidation of a complex natural product relies on a suite of 1D and 2D NMR experiments [1]. Key 2D experiments include:
 - **HSQC:** Identifies direct ^1H - ^{13}C bonds.
 - **HMBC:** Reveals long-range ^1H - ^{13}C couplings (2-3 bonds), crucial for connecting molecular fragments.
 - **COSY:** Shows ^1H - ^1H coupling networks through bonds.
 - **NOESY/ROESY:** Provides information about spatial proximity of protons through space.
- **Coupling Constants for Configuration:** Measured J-coupling values are vital for determining stereochemistry. For example, the large coupling constant ($J = 12\text{-}18\text{ Hz}$) is often indicative of trans-oriented alkene protons, while a medium coupling ($J = 6\text{-}12\text{ Hz}$) suggests a cis configuration [2].

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References

1. Frontiers | NMR -based plant metabolomics protocols : a step-by-step... [frontiersin.org]
2. | Chemical Instrumentation Facility NMR Coupling Constants [cif.iastate.edu]

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